

Basic reactivity of the 2,6-Dimethylantracene core

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2,6-Dimethylantracene

CAS No.: 613-26-3

Cat. No.: B015464

[Get Quote](#)

An In-Depth Technical Guide to the Basic Reactivity of the **2,6-Dimethylantracene** Core

Authored by: A Senior Application Scientist

Abstract

2,6-Dimethylantracene is a polycyclic aromatic hydrocarbon (PAH) featuring a linear three-ring anthracene system substituted with methyl groups at the C2 and C6 positions. This substitution pattern imparts specific electronic and steric properties that govern its chemical behavior, making it a valuable synthon in organic synthesis and a core structure in materials science.^{[1][2][3]} This guide provides a comprehensive exploration of the fundamental reactivity of the **2,6-dimethylantracene** core, designed for researchers, chemists, and drug development professionals. We will delve into the mechanistic underpinnings of its key transformations—including electrophilic aromatic substitution, cycloadditions, photodimerization, and redox reactions—supported by field-proven insights, detailed experimental protocols, and quantitative data.

Molecular Structure and Electronic Landscape

The reactivity of any chemical entity is fundamentally dictated by its structure. The **2,6-dimethylantracene** molecule consists of a planar, aromatic system rich in π -electrons. The two methyl groups, positioned on the outer rings, play a crucial role in modulating this electronic environment.

Core Properties:

Property	Value	Source
Molecular Formula	C ₁₆ H ₁₄	[4][5]
Molecular Weight	206.28 g/mol	[4][5]
CAS Number	613-26-3	[4][5]
Appearance	Crystalline solid/Powder	[6]
Melting Point	182-184 °C	

Methyl groups are classical electron-donating groups (EDGs) through an inductive effect. This donation of electron density increases the nucleophilicity of the anthracene π -system, making it more susceptible to attack by electrophiles compared to its unsubstituted parent, anthracene. [7][8] However, the primary sites of reactivity are still governed by the inherent electronic distribution of the anthracene core itself, which favors reactions at the central C9 and C10 positions. These positions are the most electron-rich and allow for the formation of the most stable intermediates during reactions, as this preserves the aromaticity of the two outer benzene rings. [9]

Caption: Structure of **2,6-Dimethylantracene** with IUPAC numbering.

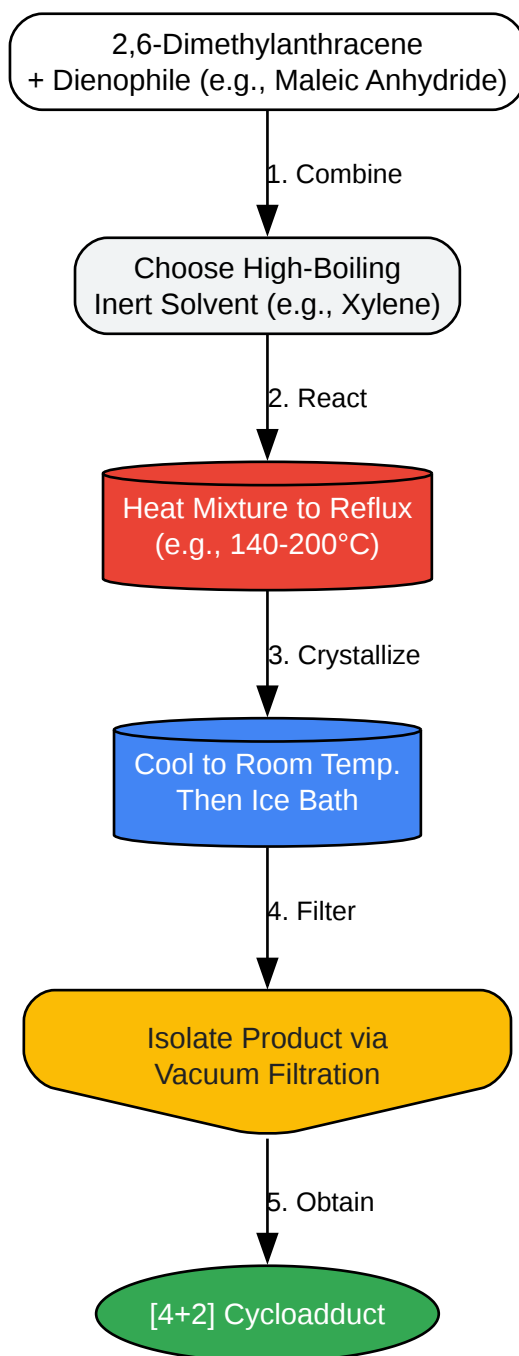
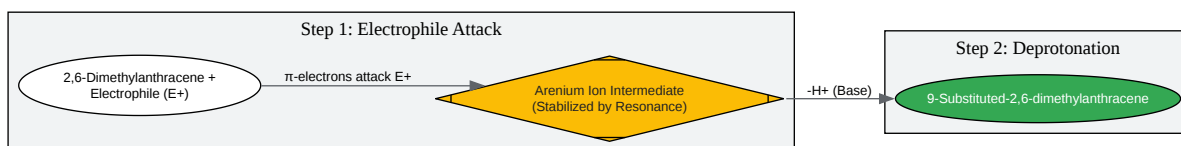
Foundational Reactivity Patterns

The chemical behavior of **2,6-dimethylantracene** is dominated by reactions that target its electron-rich π -system. The following sections outline the principal transformations.

Electrophilic Aromatic Substitution (EAS)

Mechanistic Rationale: EAS is a hallmark reaction of aromatic compounds. [7][10] For the anthracene core, electrophilic attack occurs preferentially at the C9 and C10 positions. The

reasoning is rooted in the stability of the resulting carbocation intermediate (the arenium ion or σ -complex). Attack at C9 generates an intermediate where the positive charge is delocalized across a system that retains two fully aromatic benzene rings, a highly stable configuration. Attack at other positions would disrupt both outer rings, resulting in a significantly less stable intermediate. The electron-donating methyl groups at C2 and C6 further activate the entire ring system towards this reaction, increasing the rate but not altering the regiochemical preference.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for a typical Diels-Alder reaction.

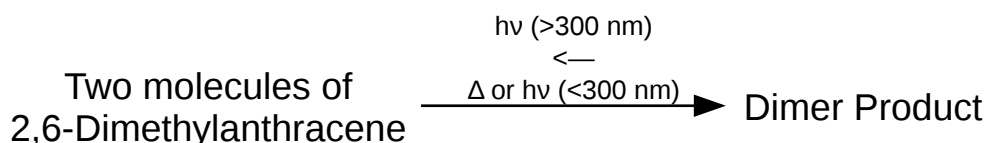
Experimental Protocol: Diels-Alder Adduct with Maleic Anhydride This protocol is adapted from standard procedures for anthracene. [\[11\]](#)[\[12\]](#)

- Preparation: In a 50 mL round-bottom flask equipped with a reflux condenser and a magnetic stir bar, combine **2,6-dimethylantracene** (1.0 g, 4.85 mmol) and maleic anhydride (0.48 g, 4.89 mmol).
- Solvent Addition: Add 20 mL of xylene to the flask. The reactants will not fully dissolve at room temperature.
- Reaction: Heat the mixture to a steady reflux (approx. 140 °C) using a heating mantle. Maintain reflux for 30-45 minutes. The progress of the reaction can often be monitored by the disappearance of the characteristic blue fluorescence of the anthracene derivative under a UV lamp.
- Crystallization: Remove the heating mantle and allow the solution to cool slowly to room temperature. Then, place the flask in an ice-water bath for 15-20 minutes to maximize crystal formation.
- Isolation: Collect the crystalline product by vacuum filtration using a Büchner funnel. Wash the crystals with a small amount of cold hexanes or ethyl acetate to remove any residual xylene and unreacted starting materials.
- Drying: Allow the product to air-dry or dry in a vacuum oven to obtain the 9,10-dihydro-9,10-ethanoanthracene-11,12-dicarboxylic anhydride derivative.

[4+4] Photodimerization

Mechanistic Rationale: A characteristic reaction of anthracenes is their ability to undergo a [4+4] photocycloaddition upon irradiation with UV light (typically >300 nm), forming a dimer. [\[13\]](#)[\[14\]](#)[\[15\]](#) The reaction proceeds through an excited singlet state, where two anthracene molecules align in a stacked configuration and form new C-C bonds between their respective C9/C10 and C9'/C10' positions. This process is often reversible, with the dimer reverting to the

monomers upon heating or irradiation with shorter wavelength UV light (<300 nm). [14][15] The substitution at the 2 and 6 positions does not sterically hinder this process, which primarily involves the central rings.



[Click to download full resolution via product page](#)

Caption: Reversible [4+4] photodimerization of **2,6-dimethylantracene**.

Oxidation and Reduction

Oxidation: The electron-rich central ring of **2,6-dimethylantracene** is highly susceptible to oxidation.

- **Photo-oxidation:** In the presence of oxygen and light, a photosensitized reaction with singlet oxygen ($^1\text{O}_2$) can occur to form the corresponding 9,10-endoperoxide. This is a [4+2] cycloaddition where oxygen acts as the dienophile. [16][17]*
- **Chemical Oxidation:** Strong oxidizing agents (e.g., CrO_3 , $\text{Na}_2\text{Cr}_2\text{O}_7$) will oxidize the core to 2,6-dimethyl-9,10-anthraquinone, a stable, fully conjugated dione.

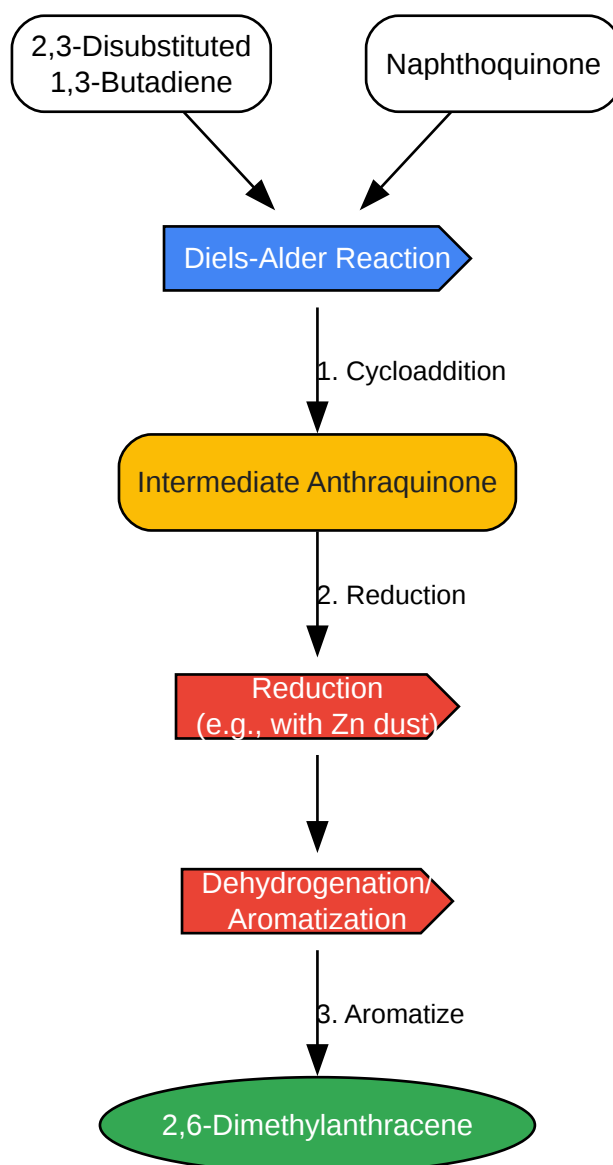
Reduction: The central ring can also be selectively reduced.

- **Catalytic Hydrogenation:** Using catalysts like Pd/C with H_2 gas will typically reduce the 9,10-positions to yield 2,6-dimethyl-9,10-dihydroanthracene.
- **Dissolving Metal Reduction:** Reaction with sodium metal in a protic solvent (like ethanol) also achieves the same 9,10-reduction. This selective reduction is favored as it disrupts the least amount of aromaticity. [18][19]

Synthesis of the 2,6-Dimethylantracene Core

While commercially available, understanding the synthesis of the core provides valuable context. A common laboratory-scale approach involves the reduction of the corresponding

anthraquinone, which can be prepared via electrophilic substitution routes. An alternative strategy builds the ring system from simpler precursors. [20][21]



[Click to download full resolution via product page](#)

Caption: A generalized synthetic pathway to substituted anthracenes.

Conclusion

The **2,6-dimethylantracene** core possesses a rich and predictable reactivity profile dominated by the electronic character of its polycyclic aromatic system. The electron-donating methyl groups enhance its nucleophilicity, while the inherent stability of the anthracene

framework directs key reactions—electrophilic substitution, cycloadditions, and redox processes—to the central 9,10-positions. This reliable and versatile chemistry underpins its utility as a foundational block for the construction of complex molecular architectures and functional materials. A thorough understanding of these basic principles is essential for any scientist seeking to exploit this valuable chemical scaffold.

References

- **2,6-Dimethylantracene** | C₁₆H₁₄ | CID 11939 - PubChem. National Institutes of Health. [\[Link\]](#)
- Quinones. Part 14. Attempted synthesis of 9,10-dimethyl-2,6-anthraquinone. Journal of the Chemical Society, Perkin Transactions 1. [\[Link\]](#)
- Structure, Spectral Features, Bioactivity and Light Harvesting Properties of Methyl and Dimethyl Anthracene: Experimental and First Principle Studies. Polycyclic Aromatic Compounds. [\[Link\]](#)
- Synthesis of 2,6-Dimethylnaphthalene from Pentenes and Toluene. ChevronTexaco Energy Research and Technology Co. [\[Link\]](#)
- Photodimerization of Anthracenes in Fluid Solution: Structural Aspects. ChemInform. [\[Link\]](#)
- Synthesis and Photodimerization of 2- and 2,3-Disubstituted Anthracenes: Influence of Steric Interactions and London Dispersion on Diastereoselectivity. PubMed. [\[Link\]](#)
- Reversible Diels–Alder Addition to Fullerenes: A Study of Dimethylantracene with H₂@C₆₀. PubMed Central. [\[Link\]](#)
- Photo-oxidation of dimethylantracene. ResearchGate. [\[Link\]](#)
- Electrophilic aromatic substitution. Wikipedia. [\[Link\]](#)
- Diels–Alder reactions and electrophilic substitutions with atypical regioselectivity enable functionalization of terminal rings of anthracene. PubMed Central. [\[Link\]](#)
- Synthesis and Photodimerization of 2- and 2,3-Disubstituted Anthracenes: Influence of Steric Interactions and London Dispersion on Diastereoselectivity. ACS Publications. [\[Link\]](#)

- **2,6-dimethylantracene** (C₁₆H₁₄). PubChemLite. [\[Link\]](#)
- (4+2) Cycloaddition Reactions of 9-Substituted Anthracene Compounds. IOSR Journal of Applied Chemistry. [\[Link\]](#)
- A Kinetic Study of the Diels-Alder Reaction of Various Anthracene and Maleic Anhydride Derivatives. Journal of the American Chemical Society. [\[Link\]](#)
- [4 + 2]-Cycloadditions of anthracenes with olefins. ResearchGate. [\[Link\]](#)
- A simple synthesis of group 2 anthracenides and their use as reducing agents for polypnictogen ligand complexes. PubMed Central. [\[Link\]](#)
- Structure, Spectral Features, Bioactivity and Light Harvesting Properties of Methyl and Dimethyl Anthracene: Experimental and First Principle Studies. Taylor & Francis Online. [\[Link\]](#)
- Enantioselective [4+4] photodimerization of anthracene-2,6-dicarboxylic acid mediated by a C₂-symmetric chiral template. Chemical Communications. [\[Link\]](#)
- Serendipitous Discovery of Dearomatized Dimers in Anthracene Derivative Oxidation. PubMed Central. [\[Link\]](#)
- 1.2: Cycloaddition Reactions. Chemistry LibreTexts. [\[Link\]](#)
- Asymmetric [4+2]-cycloaddition of Anthracene Derivatives via Hydrazone Activation. ChemRxiv. [\[Link\]](#)
- Photodimerization of anthracenes in fluid solutions: (part 2) mechanistic aspects of the photocycloaddition and of the photochemical and thermal cleavage. Chemical Society Reviews. [\[Link\]](#)
- Diels-Alder Reaction. Jasperse Chem 365. [\[Link\]](#)
- Catalytic asymmetric [4 + 2] dearomative photocycloadditions of anthracene and its derivatives with alkenylazaarenes. PubMed Central. [\[Link\]](#)
- Electrophilic Aromatic Substitution: The Six Key Reactions. Master Organic Chemistry. [\[Link\]](#)

- 9,10-Dimethylantracene | C₁₆H₁₄ | CID 13076. PubChem. [\[Link\]](#)
- Photosensitized oxidation of 9,10-dimethylantracene with singlet oxygen by using a safranin O/silica composite under visible light. RSC Publishing. [\[Link\]](#)
- Intramolecular Diels-Alder and ene reactions of 2,6-dimethyl-2,7-octadienal. Brandeis University. [\[Link\]](#)
- Developing and Comparing 2,6-Anthracene Derivatives: Optical, Electrochemical, Thermal, and Their Use in Organic Thin Film Transistors. PubMed Central. [\[Link\]](#)
- Scheme 2. (i) Reduction of 2,6-dihydroxy-9,10-anthraquinone (1a) to... ResearchGate. [\[Link\]](#)
- 2,3-Dimethylantracene. CAS Common Chemistry. [\[Link\]](#)
- Synthesis of Some Novel Derivatives of 2,6-Diaminoanthraquinone Dyes. Asian Journal of Chemistry. [\[Link\]](#)
- Experiment 2 DIELS ALDER REACTION. Dominican University. [\[Link\]](#)
- Anthracene-Containing Metallacycles and Metallacages: Structures, Properties, and Applications. MDPI. [\[Link\]](#)
- Chemical process for forming 2,6-dimethylaniline.
- **2,6-dimethylantracene** | CAS#:613-26-3. Chemsr. [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 2,6-Dimethylantracene | CymitQuimica [cymitquimica.com]
- 2. Developing and Comparing 2,6-Anthracene Derivatives: Optical, Electrochemical, Thermal, and Their Use in Organic Thin Film Transistors - PMC [pmc.ncbi.nlm.nih.gov]

- [3. mdpi.com \[mdpi.com\]](#)
- [4. 2,6-Dimethylantracene | C₁₆H₁₄ | CID 11939 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [5. scbt.com \[scbt.com\]](#)
- [6. 9,10-Dimethylantracene | C₁₆H₁₄ | CID 13076 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [7. Electrophilic aromatic substitution - Wikipedia \[en.wikipedia.org\]](#)
- [8. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [9. Diels–Alder reactions and electrophilic substitutions with atypical regioselectivity enable functionalization of terminal rings of anthracene - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [10. masterorganicchemistry.com \[masterorganicchemistry.com\]](#)
- [11. web.mnstate.edu \[web.mnstate.edu\]](#)
- [12. ochemonline.pbworks.com \[ochemonline.pbworks.com\]](#)
- [13. \(4+2\) Cycloaddition Reactions of 9-Substituted Anthracene Compounds – Oriental Journal of Chemistry \[orientjchem.org\]](#)
- [14. researchgate.net \[researchgate.net\]](#)
- [15. Photodimerization of anthracenes in fluid solutions: \(part 2\) mechanistic aspects of the photocycloaddition and of the photochemical and thermal cleavage - Chemical Society Reviews \(RSC Publishing\) \[pubs.rsc.org\]](#)
- [16. researchgate.net \[researchgate.net\]](#)
- [17. Photosensitized oxidation of 9,10-dimethylantracene with singlet oxygen by using a safranin O/silica composite under visible light - Photochemical & Photobiological Sciences \(RSC Publishing\) \[pubs.rsc.org\]](#)
- [18. A simple synthesis of group 2 anthracenides and their use as reducing agents for polypnictogen ligand complexes - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [19. researchgate.net \[researchgate.net\]](#)
- [20. Synthesis and Photodimerization of 2- and 2,3-Disubstituted Anthracenes: Influence of Steric Interactions and London Dispersion on Diastereoselectivity - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [21. pubs.acs.org \[pubs.acs.org\]](#)
- To cite this document: BenchChem. [Basic reactivity of the 2,6-Dimethylantracene core]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b015464/docs#basic-reactivity-of-the-2-6-dimethylantracene-core\]](https://www.benchchem.com/product/b015464/docs#basic-reactivity-of-the-2-6-dimethylantracene-core)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)